

An In-depth Technical Guide to the Safe Handling of Cbz-PEG2-bromide

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Compound of Interest

Compound Name: Cbz-PEG2-bromide

Cat. No.: B8116555

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **Cbz-PEG2-bromide**, a bifunctional crosslinker commonly utilized in the synthesis of molecules for drug development, including Proteolysis Targeting Chimeras (PROTACs). Due to the compound's reactivity, a thorough understanding of its properties and potential hazards is crucial for safe laboratory use.

Compound Identification and Properties

Cbz-PEG2-bromide, with the IUPAC name benzyl (2-(2-(2-bromoethoxy)ethoxy)ethyl)carbamate, is a liquid at room temperature. It is characterized by a carboxybenzyl (Cbz) protected amine, a polyethylene glycol (PEG) spacer, and a reactive bromoalkane functional group. This trifunctional nature makes it a versatile building block in targeted protein degradation and other bioconjugation applications.

Table 1: Physicochemical Properties of **Cbz-PEG2-bromide**

Property	Value	Reference
IUPAC Name	benzyl (2-(2-(2-bromoethoxy)ethoxy)ethyl)carbamate	
CAS Number	2100283-00-7	
Molecular Formula	C14H20BrNO4	
Molecular Weight	346.22 g/mol	
Physical Form	Liquid	
Storage Temperature	4°C	

Hazard Identification and Classification

Cbz-PEG2-bromide is classified as a hazardous substance. The available safety data indicates the following GHS hazard and precautionary statements:

Table 2: GHS Hazard and Precautionary Statements for **Cbz-PEG2-bromide**

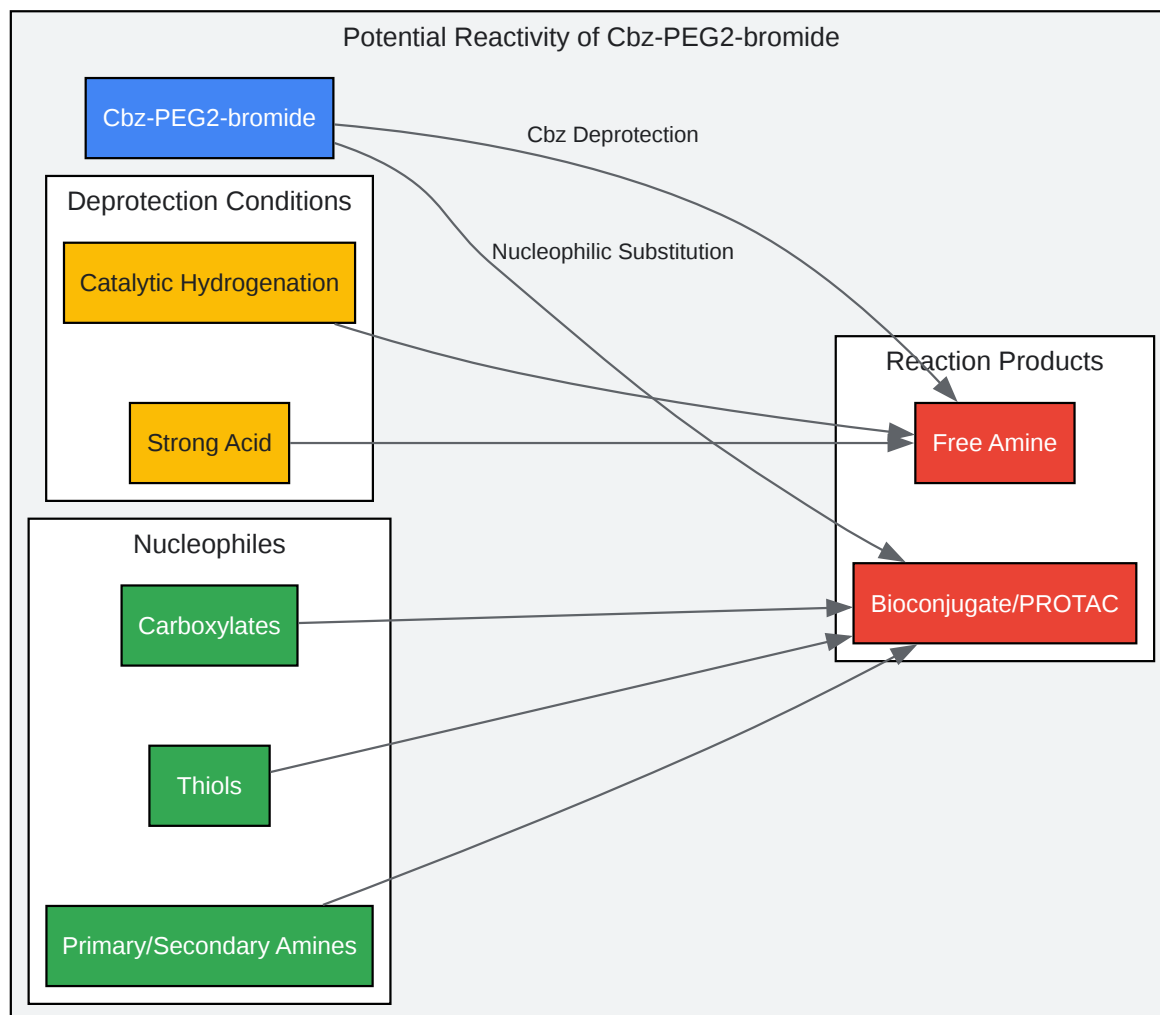
Category	Code	Statement	Reference
Hazard Statements	H302	Harmful if swallowed.	
	H315	Causes skin irritation.	
	H319	Causes serious eye irritation.	
	H335	May cause respiratory irritation.	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	
	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	

Reactivity and Stability

The primary reactive center of **Cbz-PEG2-bromide** is the alkyl bromide, which is a good leaving group in nucleophilic substitution reactions. This reactivity is essential for its function as a crosslinker but also necessitates careful handling to avoid unintended reactions.

- **Nucleophilic Substitution:** The bromide can be displaced by various nucleophiles, such as amines, thiols, and carboxylates. This is the intended reaction pathway in many synthetic protocols.
- **Stability:** The compound should be stored at the recommended temperature of 4°C to minimize degradation. The Cbz protecting group is stable under neutral and mildly acidic or basic conditions but can be removed by strong acids or catalytic hydrogenation.

- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and potent nucleophiles unless part of a planned synthetic procedure.

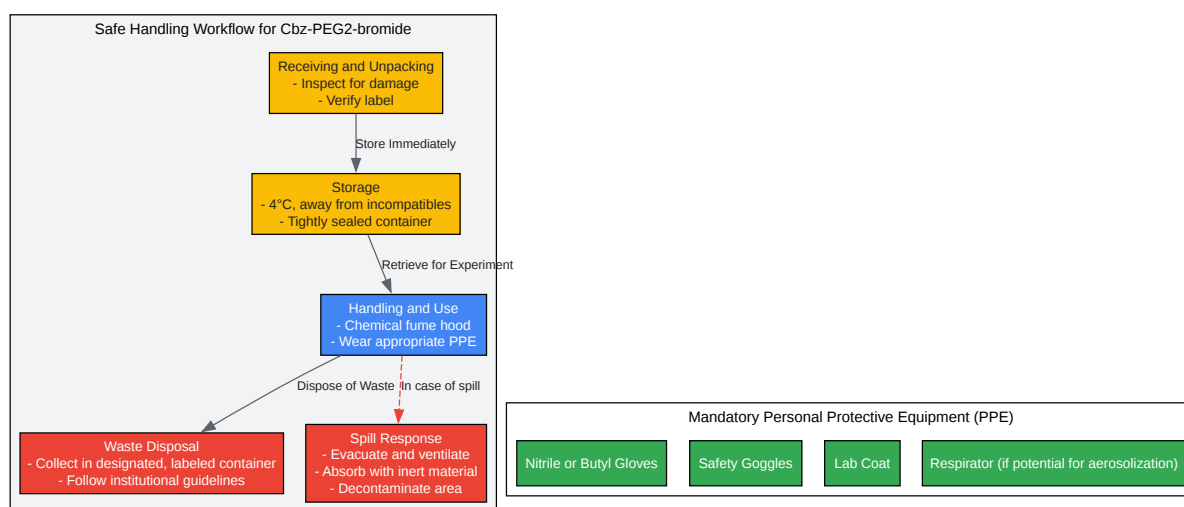


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Figure 1: Reactivity of **Cbz-PEG2-bromide**

Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of **Cbz-PEG2-bromide**, strict adherence to safety protocols is mandatory. The following workflow outlines the key steps for safe handling from receipt to disposal.



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Figure 2: Safe Handling Workflow

Engineering Controls:

- Always handle **Cbz-PEG2-bromide** in a certified chemical fume hood to minimize inhalation exposure.

- Ensure a safety shower and eyewash station are readily accessible.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are required at all times.
- Skin Protection: A flame-retardant lab coat and appropriate disposable gloves (nitrile or butyl rubber) must be worn. Change gloves immediately if they become contaminated.
- Respiratory Protection: If there is a risk of generating aerosols or working outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

First Aid Measures

In the event of exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill and Waste Disposal

Spill Response:

- Minor Spills: In a chemical fume hood, absorb the spill with an inert material (e.g., vermiculite, sand). Place the contaminated material in a sealed, labeled container for hazardous waste disposal. Clean the spill area with a suitable solvent, followed by soap and water.

- Major Spills: Evacuate the area immediately. Alert others and contact the institutional environmental health and safety department. Do not attempt to clean up a large spill without appropriate training and equipment.

Waste Disposal:

- All waste materials contaminated with **Cbz-PEG2-bromide** should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Dispose of the waste in accordance with all local, state, and federal regulations. Do not dispose of it down the drain.

Experimental Protocols

While specific experimental protocols will vary depending on the application, the following general guidelines should be followed when using **Cbz-PEG2-bromide** in a reaction:

- Reaction Setup: All reactions should be set up in a chemical fume hood. Glassware should be properly dried and the reaction should be conducted under an inert atmosphere (e.g., nitrogen or argon) if moisture-sensitive reagents are used.
- Reagent Addition: **Cbz-PEG2-bromide** should be added to the reaction mixture carefully, using a syringe or cannula for liquid transfers.
- Monitoring the Reaction: The progress of the reaction should be monitored using appropriate analytical techniques such as thin-layer chromatography (TLC), liquid chromatography-mass spectrometry (LC-MS), or nuclear magnetic resonance (NMR) spectroscopy.
- Work-up and Purification: Upon completion, the reaction should be quenched safely. Extraction and purification steps (e.g., column chromatography) should be performed in a well-ventilated area, and all waste should be handled as hazardous.

Disclaimer: This guide is intended for informational purposes only and does not replace a formal safety assessment and institutional safety protocols. Researchers should always consult the most recent Safety Data Sheet (SDS) for **Cbz-PEG2-bromide** and adhere to all applicable safety regulations.

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